

# Introduction: The Significance of Dialkylamines in Research and Development

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## Compound of Interest

Compound Name: *Pentadecan-8-amine*

CAS No.: 18618-64-9

Cat. No.: B176425

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Long-chain secondary amines, such as 1-heptyl-octylamine (also known as N-heptyloctan-1-amine), represent a class of compounds with significant utility across various scientific domains. As dialkylamines, they serve as crucial intermediates in organic synthesis, building blocks for functional materials, and components in the formulation of agrochemicals and pharmaceuticals.<sup>[1]</sup> Their molecular structure, characterized by a polar secondary amine head and extensive nonpolar alkyl chains, imparts amphiphilic properties that are critical to their function.

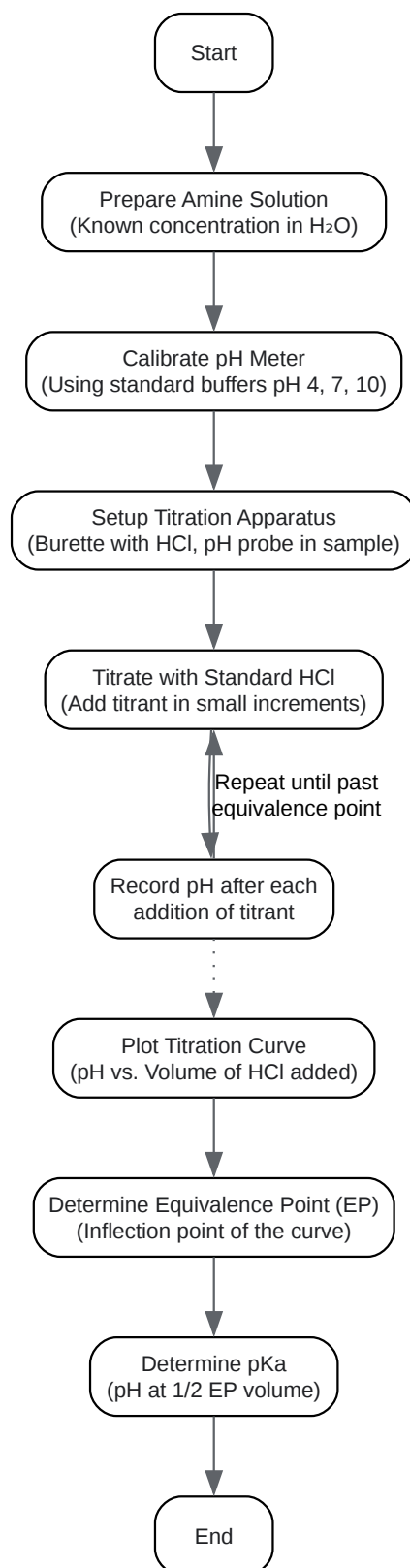
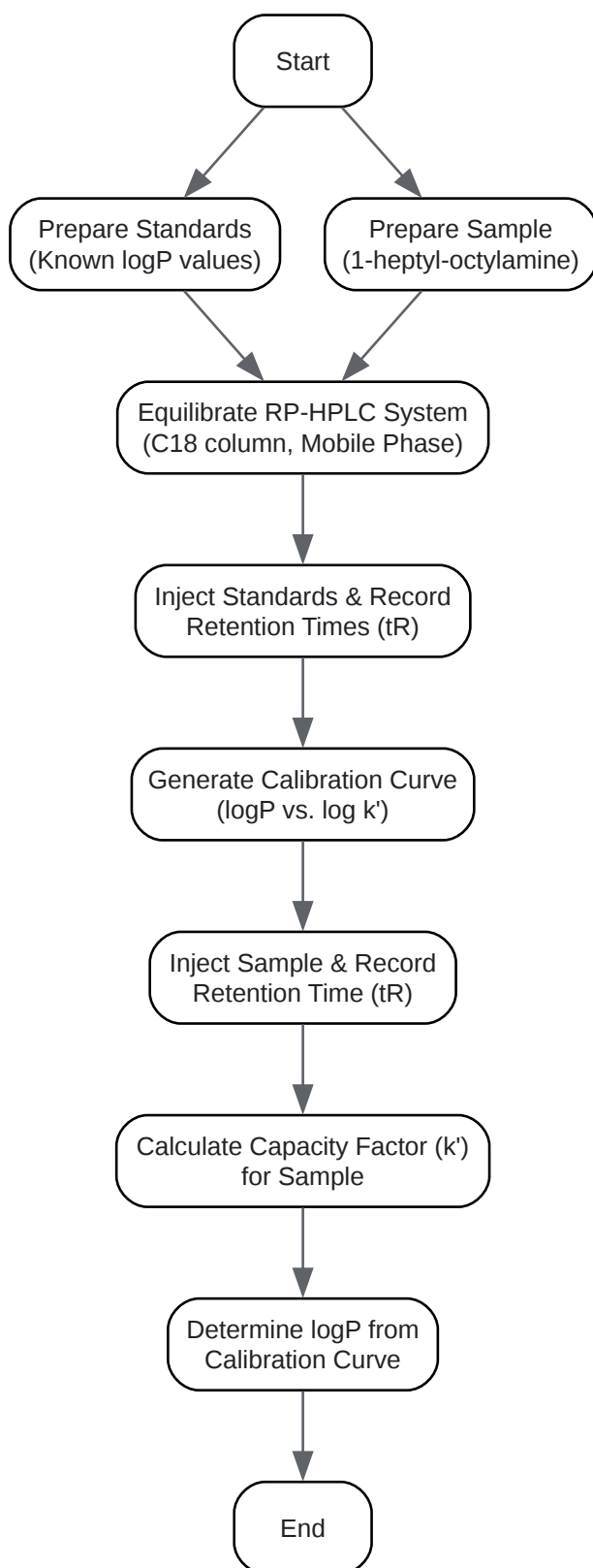
For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of 1-heptyl-octylamine is paramount. These properties—including lipophilicity (logP), ionization constant (pKa), solubility, and thermal characteristics—govern the compound's behavior in both chemical and biological systems. They directly influence reaction kinetics, formulation stability, and, in the context of drug discovery, the absorption, distribution, metabolism, and excretion (ADME) profile of parent molecules.<sup>[2][3]</sup>

This guide provides a comprehensive overview of the core physicochemical properties of 1-heptyl-octylamine. Where experimental data is not publicly available, this document presents authoritative computational data and details robust, field-proven experimental protocols for their

determination. This approach is designed to empower researchers to generate the precise data required for their specific applications, ensuring both scientific integrity and project success.

## **Chemical Identity and Core Molecular Properties**

The foundational step in characterizing any chemical entity is to establish its identity and fundamental molecular properties. 1-Heptyl-octylamine is a secondary amine with a total of 15 carbon atoms.



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